

Proper Disposal of 3-Oxopentanedioic Acid: A Comprehensive Guide

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Compound of Interest

Compound Name: 3-Oxopentanedioic acid

Cat. No.: B044449

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Researchers and laboratory personnel must handle the disposal of **3-Oxopentanedioic acid** with diligence to ensure safety and regulatory compliance. This guide provides essential information on the proper disposal procedures for this compound, also known as 1,3-Acetonedicarboxylic acid or 3-Ketoglutaric acid. Adherence to these protocols is critical for maintaining a safe laboratory environment and preventing environmental contamination.

Key Safety and Physical Properties

A thorough understanding of the chemical's properties is the first step in safe handling and disposal. Below is a summary of key quantitative data for **3-Oxopentanedioic acid**.

Property	Value
Molecular Formula	C5H6O5
Molecular Weight	146.10 g/mol [1]
Melting Point	133 °C (decomposes)[2]
Solubility	Information not available in provided results
pH	Information not available in provided results
Autoignition Temperature	343 °C / 649.4 °F[3]

Hazard Summary: **3-Oxopentanedioic acid** is classified as a skin and eye irritant.[1][4][5] It may also form combustible dust concentrations in the air.[4]

Experimental Protocols: Disposal Procedures

The following step-by-step instructions outline the approved procedure for the disposal of **3-Oxopentanedioic acid**.

1. Personal Protective Equipment (PPE):

- Before handling the chemical, ensure you are wearing appropriate PPE, including chemical-resistant gloves, protective clothing, and chemical safety goggles or a face shield.[4][6]

2. Waste Collection:

- Collect waste **3-Oxopentanedioic acid** in its original container or a clearly labeled, suitable container for chemical waste.[4][6]
- Do not mix **3-Oxopentanedioic acid** waste with other waste streams, especially incompatible materials.[2] Incompatible materials include acids, bases, strong oxidizing agents, and reducing agents.[4][6]

3. Labeling and Storage of Waste:

- Ensure the waste container is tightly closed and properly labeled with the chemical name ("**3-Oxopentanedioic acid**" or a synonym) and any relevant hazard warnings.
- Store the waste container in a designated, well-ventilated, and refrigerated area, away from incompatible materials.[4][6]

4. Disposal:

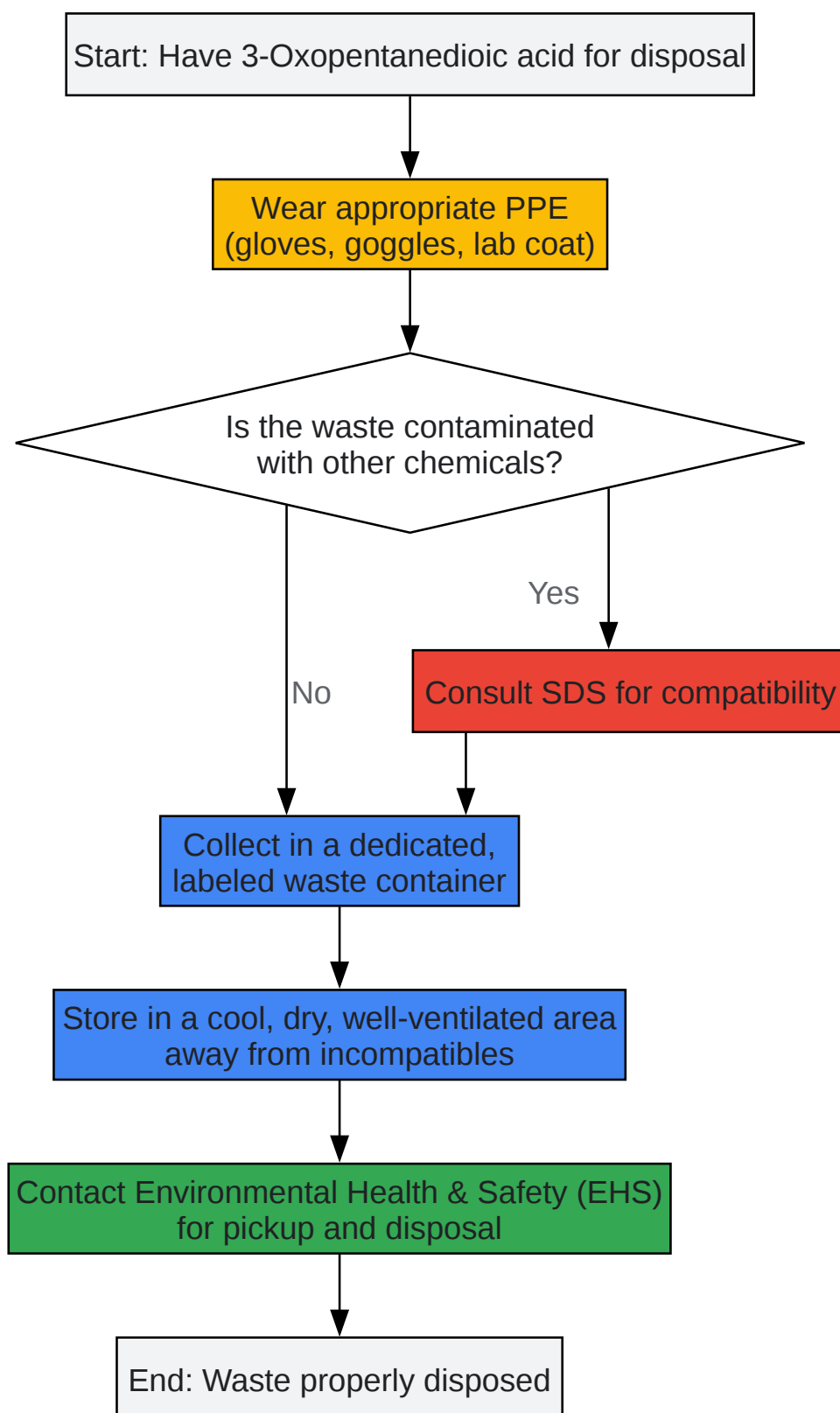
- All disposal of **3-Oxopentanedioic acid** must be conducted through an approved waste disposal plant.[3]
- Follow all local, state, and federal regulations for hazardous waste disposal.[2]
- Do not dispose of **3-Oxopentanedioic acid** down the drain or in regular trash.[2]

5. Accidental Spills:

- In the event of a spill, immediately clean it up while wearing appropriate PPE.[6]
- For solid spills, sweep up the material and place it into a suitable container for disposal.[4][6]
Avoid creating dust.[4]
- Wash the spill area thoroughly after the material has been collected.

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **3-Oxopentanedioic acid**.



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Caption: Disposal workflow for **3-Oxopentanedioic acid**.

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- To cite this document: BenchChem. [Proper Disposal of 3-Oxopentanedioic Acid: A Comprehensive Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b044449#3-oxopentanedioic-acid-proper-disposal-procedures]

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